

Application Notes and Protocols: Quinizarin as a pH Indicator in Titrations

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Compound of Interest

Compound Name: Quinizarin

Cat. No.: B034044

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Introduction

Quinizarin (1,4-dihydroxyanthraquinone) is a versatile organic compound that serves as a pH indicator, exhibiting a distinct color change in response to variations in the acidity or alkalinity of a solution. Its properties make it a suitable indicator for various types of titrations where the endpoint lies in the alkaline pH range. These application notes provide detailed information on the properties of **quinizarin** as a pH indicator, protocols for the preparation of the indicator solution, and its application in acid-base titrations.

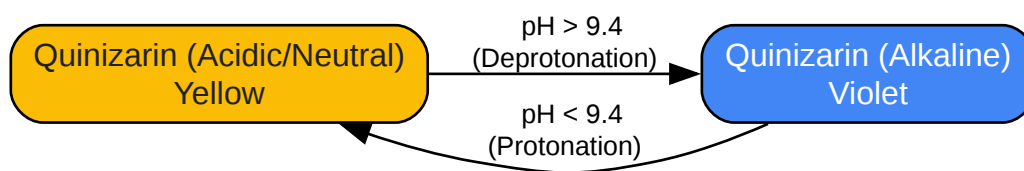
Properties of Quinizarin as a pH Indicator

Quinizarin's function as a pH indicator is attributed to the deprotonation of its phenolic hydroxyl groups at different pH values, leading to a change in the molecule's electronic structure and, consequently, its color. The key quantitative properties of **quinizarin** as a pH indicator are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₈ O ₄	[1]
Molar Mass	240.21 g/mol	[1]
pKa ₁	10.83 ± 0.02	[2]
pKa ₂	12.03 ± 0.02	[2]
Transition pH Range	Approximately pH 9.4 to 11.4	[3]
Color in Acidic/Neutral Solution	Yellow	[3]
Color in Alkaline Solution	Violet/Purple	[3][4][5]
Solubility	Insoluble in water; Soluble in ethanol, acetone, and aqueous alkalis.	

Mechanism of Color Change

The color change of **quinizarin** is a result of the deprotonation of its hydroxyl groups in an alkaline medium. This process alters the electronic conjugation within the molecule, causing a shift in the wavelength of maximum light absorption to a longer wavelength (a bathochromic shift). This shift is perceived as a change in color from yellow to violet/purple.



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Caption: pH-dependent color change of **Quinizarin**.

Experimental Protocols

Preparation of Quinizarin Indicator Solution (0.1% w/v)

This protocol describes the preparation of a 0.1% (w/v) solution of **quinizarin** in ethanol, which is suitable for use as a pH indicator in titrations.

Materials:

- **Quinizarin** (CAS No: 81-64-1)
- 95% Ethanol
- Volumetric flask (100 mL)
- Analytical balance
- Spatula
- Weighing paper

Procedure:

- Accurately weigh 0.1 g of **quinizarin** powder using an analytical balance.
- Transfer the weighed **quinizarin** into a clean 100 mL volumetric flask.
- Add approximately 50 mL of 95% ethanol to the volumetric flask.
- Swirl the flask gently to dissolve the **quinizarin** completely. A magnetic stirrer can be used for efficient dissolution.
- Once the **quinizarin** is fully dissolved, add 95% ethanol to the flask up to the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Store the prepared indicator solution in a well-stoppered, labeled bottle, protected from light.

Acid-Base Titration using Quinizarin Indicator

This protocol provides a general procedure for the use of **quinizarin** as an indicator in the titration of a strong acid with a strong base. **Quinizarin** is particularly suitable for titrations where the equivalence point is expected to be in the alkaline pH range (pH > 7).

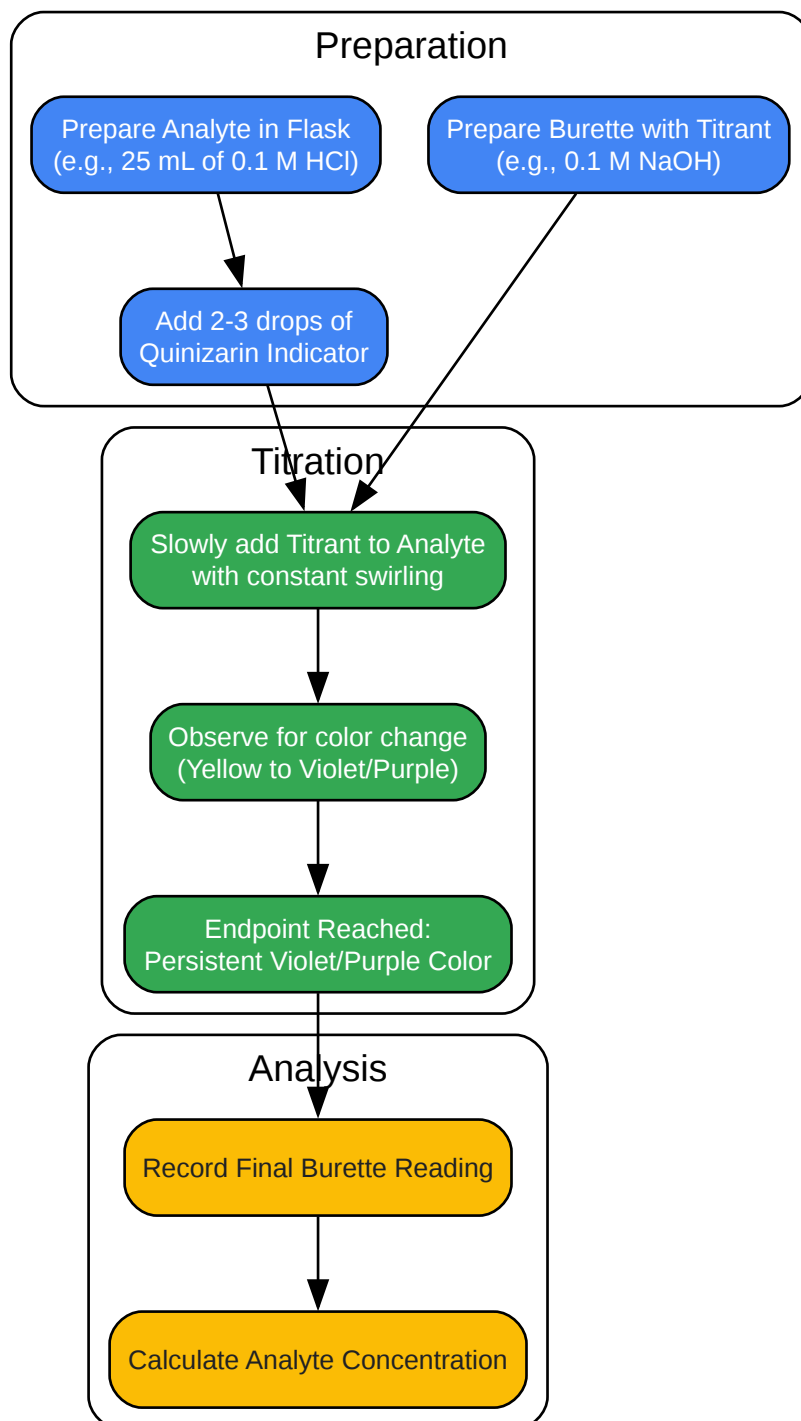
Materials:

- Analyte: Strong acid solution (e.g., 0.1 M HCl)
- Titrant: Strong base solution (e.g., 0.1 M NaOH), standardized
- **Quinizarin** indicator solution (0.1% w/v in ethanol)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flask (250 mL)
- Burette stand and clamp
- White tile or paper

Procedure:

- Rinse the burette with a small amount of the standardized strong base solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette a known volume (e.g., 25.0 mL) of the strong acid solution into a clean Erlenmeyer flask.
- Add 2-3 drops of the **quinizarin** indicator solution to the acid solution in the Erlenmeyer flask. The solution should appear yellow.
- Place the Erlenmeyer flask on a white tile or paper under the burette to easily observe the color change.
- Slowly add the strong base from the burette to the acid solution while constantly swirling the flask.
- Continue the titration, adding the base dropwise as the endpoint is approached. The endpoint is reached when the solution exhibits a persistent violet/purple color.

- Record the final burette reading. The volume of the titrant used is the difference between the final and initial readings.
- Repeat the titration at least two more times to ensure concordant results.



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Caption: Experimental workflow for acid-base titration using **Quinizarin**.

Applications and Suitability

Quinizarin is a suitable indicator for:

- Titrations of strong acids with strong bases.
- Titrations of weak acids with strong bases, where the pH at the equivalence point is in the alkaline range.

It is generally not suitable for titrations of strong acids with weak bases or weak acids with weak bases, as the endpoint pH for these titrations typically falls outside the transition range of **quinizarin**.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling **quinizarin** and other chemicals.
- Work in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for **quinizarin** for detailed safety information.

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